

Refining experimental protocols for 3-(2,3-Dichlorophenyl)-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-(2,3-Dichlorophenyl)-3-oxopropanenitrile

Cat. No.: B1315172

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Technical Support Center: 3-(2,3-Dichlorophenyl)-3-oxopropanenitrile

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals working with **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile**. Here you will find detailed experimental protocols, troubleshooting guides, and frequently asked questions to ensure the successful synthesis, purification, and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What is the primary application of **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile**?

A1: **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile** is a valuable intermediate in organic synthesis. Its structural motif, a β -ketonitrile, is a versatile building block for the synthesis of various heterocyclic compounds. Notably, it is a precursor to compounds like 2,3-dichlorophenylpiperazine, which is used in the synthesis of the atypical antipsychotic drug aripiprazole.^{[1][2]} The 2,3-dichlorophenyl moiety is found in various pharmacologically active molecules that interact with dopamine and serotonin receptors.^[1]

Q2: What is the most common synthetic route to prepare **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile**?

A2: The most common and effective method for synthesizing **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile** is through a Claisen condensation reaction. This involves the reaction of a 2,3-dichlorobenzoyl derivative (such as 2,3-dichlorobenzoyl chloride or an ester like ethyl 2,3-dichlorobenzoate) with acetonitrile in the presence of a strong base.^[3]

Q3: How should **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile** be stored?

A3: Due to the potential for degradation, **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile** should be stored in a cool, dry, and dark place under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis and decomposition.

Q4: What are the main safety precautions to consider when working with this compound?

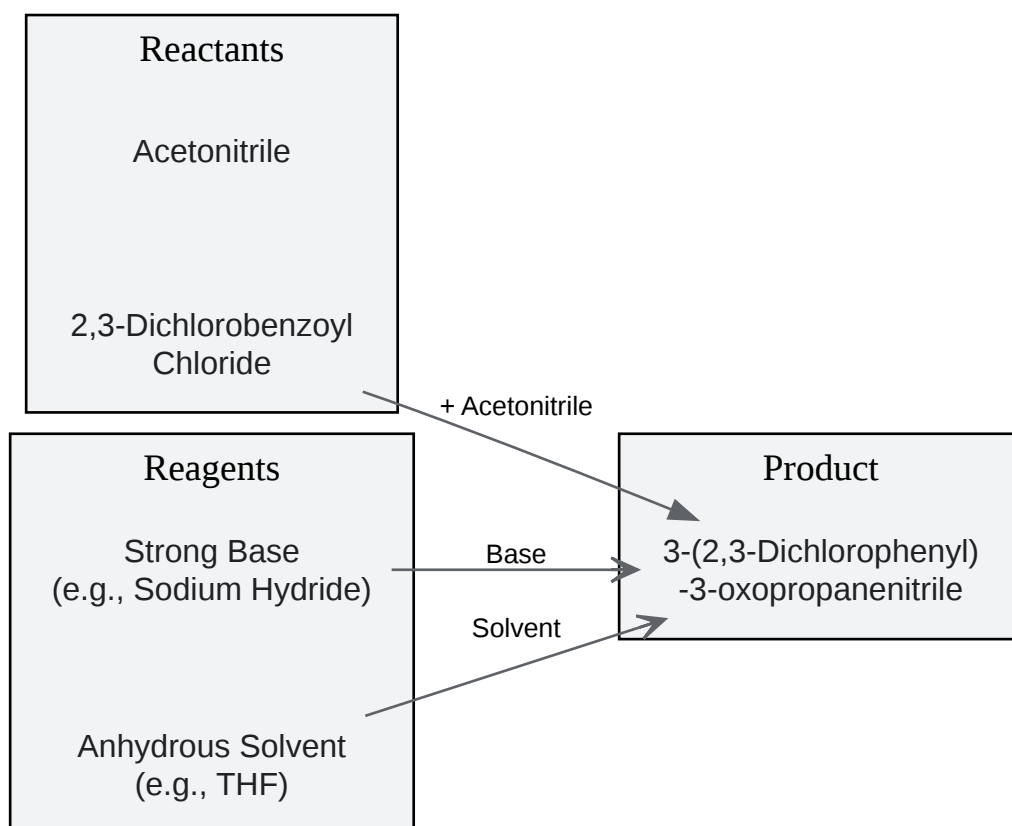
A4: Standard laboratory safety protocols should be followed. This includes working in a well-ventilated fume hood, wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

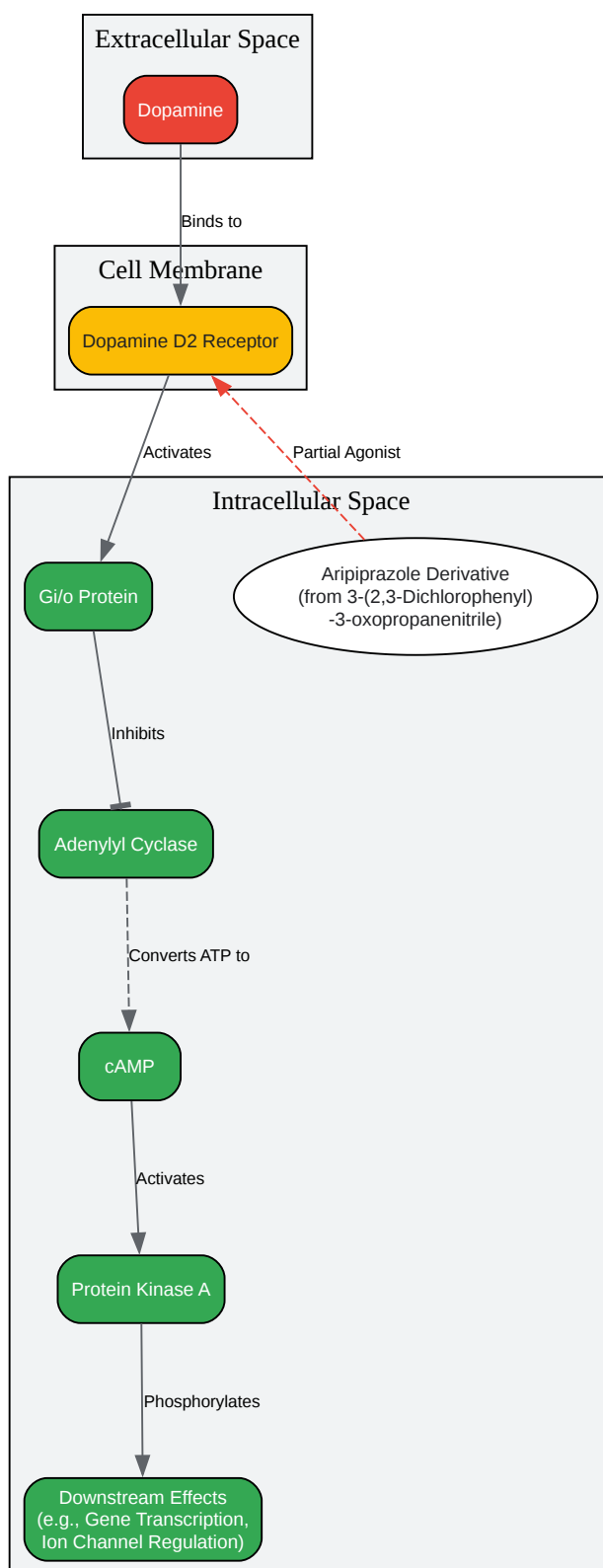
Experimental Protocols

Synthesis of **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile** via Claisen Condensation

This protocol is adapted from a general procedure for the synthesis of related benzoylacetonitriles.

Reaction Scheme:





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References

- 1. 2,3-Dichlorophenylpiperazine - Wikipedia [en.wikipedia.org]
- 2. jocpr.com [jocpr.com]
- 3. Claisen Condensation [organic-chemistry.org]
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